

# (Pentafluoroethyl)trimethylsilane: A Comprehensive Technical Guide to Safety and Handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (Pentafluoroethyl)trimethylsilane

Cat. No.: B031909

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety and handling information for **(Pentafluoroethyl)trimethylsilane**. The following sections detail the compound's properties, associated hazards, recommended safety protocols, and emergency procedures. This document is intended for use by trained professionals in a laboratory or drug development setting.

## Chemical and Physical Properties

**(Pentafluoroethyl)trimethylsilane** is a colorless liquid.<sup>[1]</sup> A summary of its key physical and chemical properties is presented in Table 1 for easy reference. This data is crucial for understanding its behavior under various laboratory conditions.

Property	Value	Source(s)
Molecular Formula	C5H9F5Si	[1]
Molecular Weight	192.2 g/mol	[1]
Boiling Point	60 °C	[2]
Density	1.103 g/mL	[2]
Refractive Index	1.3240 to 1.3260 (20°C, 589 nm)	[3]
Flash Point	-17 °C (closed cup)	[4]
Appearance	Clear colorless to almost colorless liquid	[1][3]
Solubility	Miscible with tetrahydrofuran.	[4]
Stability	Moisture sensitive.[4] Stable under recommended storage conditions.	[5]

## Hazard Identification and Classification

**(Pentafluoroethyl)trimethylsilane** is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating these hazards.

## GHS Hazard Pictograms

The following pictograms are associated with **(Pentafluoroethyl)trimethylsilane**:

Pictogram	Meaning
Flame (GHS02)	Flammable
Exclamation Mark (GHS07)	Skin and eye irritation, Respiratory irritation

## GHS Hazard Statements

The hazards are further detailed by the following statements:

Code	Statement
H225	Highly flammable liquid and vapor. <a href="#">[1]</a>
H315	Causes skin irritation.
H319	Causes serious eye irritation.
H335	May cause respiratory irritation.

This data is compiled from multiple sources.

## Safe Handling and Storage

Proper handling and storage procedures are paramount to ensure the safety of laboratory personnel.

## Personal Protective Equipment (PPE)

A comprehensive set of personal protective equipment must be worn when handling this compound.

PPE	Specification
Eye/Face Protection	Safety glasses with side-shields or chemical goggles.[6] A face shield may be appropriate for splash hazards.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).[5] Gloves must be inspected prior to use.
Skin and Body Protection	Lab coat, long-sleeved shirt, and long pants.[5] Consider a chemical-resistant apron or coveralls for larger quantities.
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood.[6] If inhalation risk is high, a respirator may be necessary.

## Handling Procedures

- Work in a well-ventilated area, such as a chemical fume hood.[6]
- Keep away from heat, sparks, open flames, and other ignition sources.[1]
- Ground and bond containers and receiving equipment to prevent static discharge.[6]
- Use only non-sparking tools.[7]
- Avoid contact with skin, eyes, and clothing.[6]
- Avoid inhalation of vapor or mist.[5]
- Wash hands thoroughly after handling.[1]

## Storage Conditions

- Store in a cool, dry, and well-ventilated area.[6]
- Keep container tightly closed.[6]

- Protect from moisture.[1]
- Store away from incompatible materials, such as oxidizing agents.[7]

## Emergency Procedures

In the event of an emergency, follow these procedures.

### First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention. [7]
Skin Contact	Immediately wash off with plenty of water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, call a physician.[7]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[7]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Seek medical attention.

This data is compiled from multiple sources.

### Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[7]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.

- Specific Hazards: Vapors may form explosive mixtures with air.[1] Vapors may travel to a source of ignition and flash back. Containers may explode when heated. Hazardous combustion products include carbon oxides, hydrogen fluoride, and silicon oxides.[5]
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[7]

## Accidental Release Measures

- Ensure adequate ventilation.[6]
- Remove all sources of ignition.[7]
- Wear appropriate personal protective equipment.[6]
- Contain the spill with inert absorbent material (e.g., sand, earth, vermiculite).[1]
- Collect the absorbed material and place it in a suitable, closed container for disposal.[1]
- Do not let the product enter drains.[6]

## Experimental Protocols

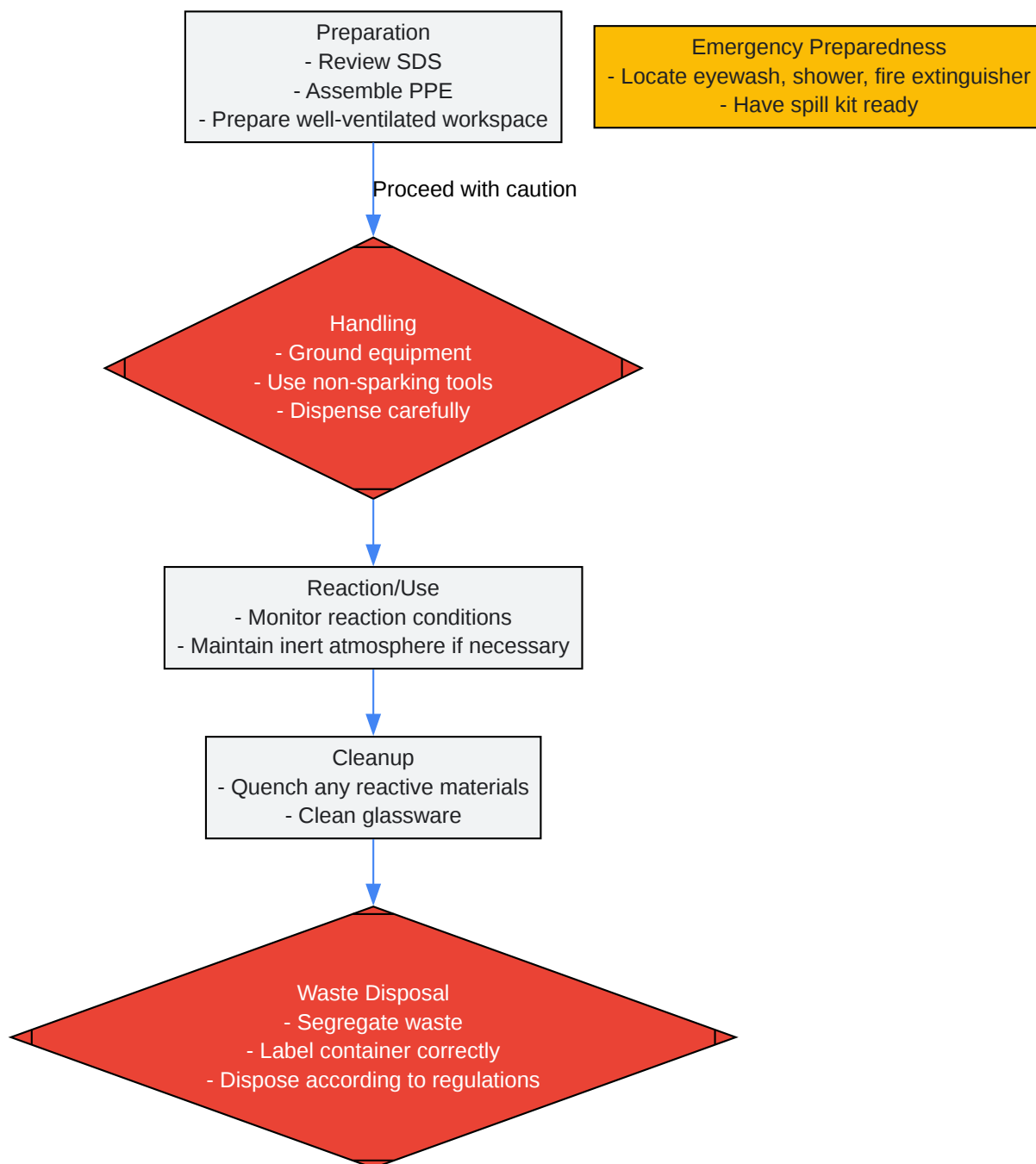
**(Pentafluoroethyl)trimethylsilane** is utilized as a perfluoroalkylating reagent in organic synthesis.[4] While its application in this context is documented, specific, detailed experimental protocols are not available within publicly accessible safety and handling literature.

Researchers planning to use this reagent should consult specialized chemical literature and conduct a thorough risk assessment before proceeding with any experimental work.

## Visualizations

To further aid in the understanding of **(Pentafluoroethyl)trimethylsilane**, the following diagrams are provided.

Caption: Chemical Structure of **(Pentafluoroethyl)trimethylsilane**.



[Click to download full resolution via product page](#)

Caption: General workflow for the safe handling of **(Pentafluoroethyl)trimethylsilane**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. fishersci.nl [fishersci.nl]
- 2. (Pentafluoroethyl)trimethylsilane \_上海瑞一医药科技股份有限公司【官网】-Ruiyi Tech [ruiyitech.com]
- 3. (Pentafluoroethyl)trimethylsilane, 97% 5 g | Contact Us | Thermo Scientific Chemicals [thermofisher.com]
- 4. (PENTAFLUOROETHYL)TRIMETHYLSILANE | 124898-13-1 [chemicalbook.com]
- 5. (PENTAFLUOROETHYL)TRIMETHYLSILANE - Safety Data Sheet [chemicalbook.com]
- 6. tcichemicals.com [tcichemicals.com]
- 7. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [(Pentafluoroethyl)trimethylsilane: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031909#safety-and-handling-of-pentafluoroethyl-trimethylsilane]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)